

"cis-2-Bromocyclohexanol" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *cis-2-Bromocyclohexanol*

Cat. No.: B101969

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An In-depth Technical Guide on **cis-2-Bromocyclohexanol**

This guide provides essential physicochemical data for **cis-2-Bromocyclohexanol**, a compound of interest to researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Molecular Data

The fundamental properties of **cis-2-Bromocyclohexanol**, including its molecular formula and weight, are crucial for a variety of experimental and theoretical applications, from reaction stoichiometry to spectroscopic analysis.

The molecular formula for **cis-2-Bromocyclohexanol** is $C_6H_{11}BrO$.^{[1][2][3][4][5][6][7]} This indicates that each molecule is composed of six carbon atoms, eleven hydrogen atoms, one bromine atom, and one oxygen atom. The molecular weight is a critical parameter for converting between mass and moles, essential for any quantitative chemical work. The calculated molecular weight for this compound is approximately 179.06 g/mol.^{[1][2][8]}

Quantitative Data Summary

For ease of reference and comparison, the key quantitative data for **cis-2-Bromocyclohexanol** are summarized in the table below.

Parameter	Value
Molecular Formula	C6H11BrO
Molecular Weight	179.06 g/mol [1][2][8]
CAS Number	16536-57-5[1][2][4][6]

Molecular Composition

The following diagram illustrates the elemental composition of **cis-2-Bromocyclohexanol**.

Caption: Elemental composition of **cis-2-Bromocyclohexanol**.

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References

- 1. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 2. rel-(1R,2S)-2-Bromocyclohexanol | C6H11BrO | CID 85481 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [guidechem.com]
- 4. Cyclohexanol, 2-bromo-, cis- [webbook.nist.gov]
- 5. chemnet.com [chemnet.com]
- 6. Cyclohexanol, 2-bromo-, cis- [webbook.nist.gov]
- 7. The Kovats Retention Index: cis-2-Bromocyclohexanol (C6H11BrO) [pherobase.com]
- 8. 2-Bromocyclohexanol | C6H11BrO | CID 266411 - PubChem [pubchem.ncbi.nlm.nih.gov]
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